

Inter-laboratory validation of analytical methods for Carpropamid detection

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Compound of Interest

Compound Name: Carpropamid

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An Inter-laboratory Comparison Guide to Analytical Methods for **Carpropamid** Detection

This guide provides a comparative overview of a validated analytical method for the detection of **Carpropamid**, a fungicide used in agriculture. The information is intended for researchers, scientists, and professionals in drug development and food safety who are involved in the analysis of pesticide residues. The data and protocols presented are compiled from a single-laboratory validation study, offering a benchmark for intra-laboratory performance and a basis for establishing inter-laboratory validation.

Comparative Performance of a Validated HPLC-DAD/MS Method

The following table summarizes the performance characteristics of a High-Performance Liquid Chromatography with Diode-Array Detection and Mass Spectrometry (HPLC-DAD/MS) method for the determination of **Carpropamid** residues in various agricultural products.

Performance Metric	Validated Performance
Analytical Method	High-Performance Liquid Chromatography with Diode-Array/Mass Spectrometry Detection (HPLC-DAD/MS)
Instrumental Limit of Quantitation (ILOQ)	2 ng
Method Limit of Quantitation (MLOQ)	0.02 mg/kg
Mean Recovery Rate	84–112%
Relative Standard Deviation (RSD)	< 10%

Experimental Protocol: HPLC-DAD/MS for Carpropamid Detection

The following protocol details the steps for the analysis of **Carpropamid** in agricultural commodities as established in the validation study.[\[1\]](#)[\[2\]](#)

1. Sample Preparation

- Homogenization: Representative samples of the agricultural commodities (e.g., Korean cabbage, apple, brown rice, green pepper) are homogenized to ensure uniformity.
- Extraction: The homogenized sample is extracted with acetone.
- Purification: The extract undergoes a two-step purification process:
 - Liquid-Liquid Partition: To separate the analyte from interfering substances.
 - Florisil Column Chromatography: For further cleanup of the extract.

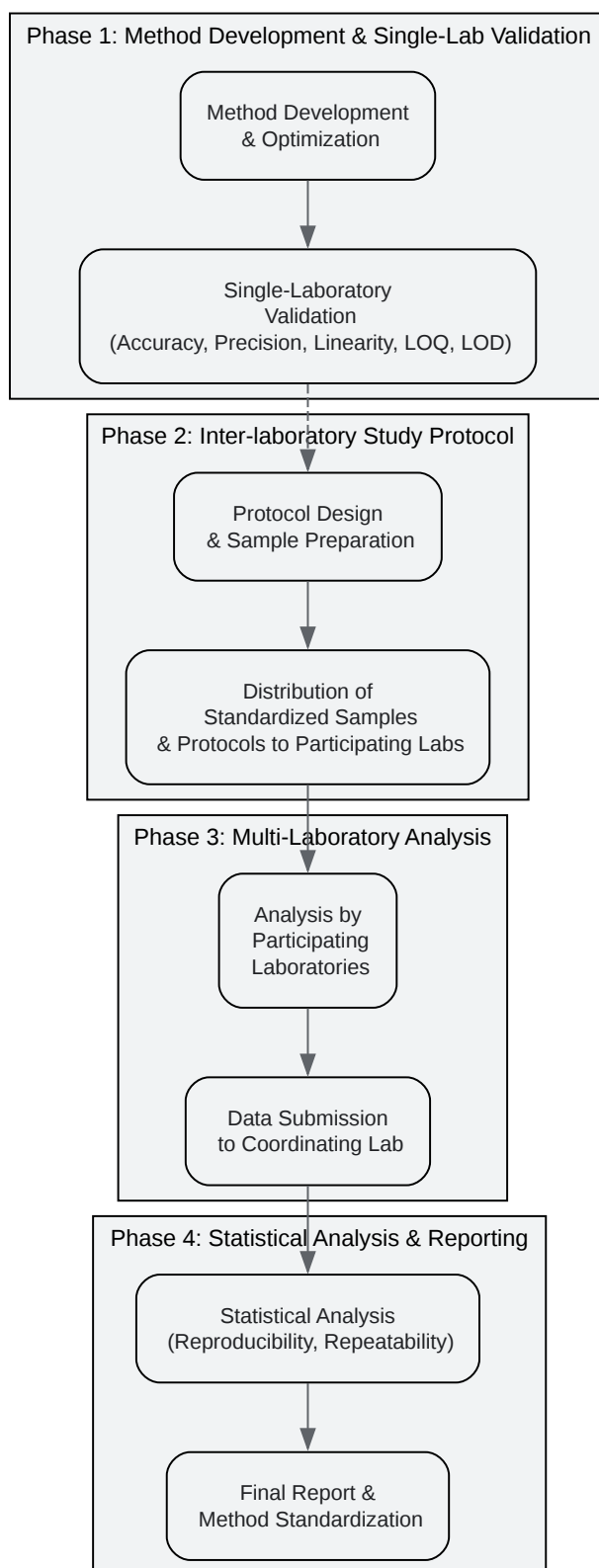
2. Analytical Determination

- Chromatography: The purified extract is analyzed using a reversed-phase HPLC system equipped with octylsilyl and octadecylsilyl columns.
- Detection:

- Quantification: A Diode-Array Detector (DAD) is used for the quantitative analysis of **Carpropamid** at a wavelength of 220 nm.
- Confirmation: A Mass Spectrometer (MS) is used to confirm the identity of the **Carpropamid** residues.

Inter-laboratory Validation Workflow

The following diagram illustrates a typical workflow for the inter-laboratory validation of an analytical method. This process is crucial to ensure the robustness, reproducibility, and transferability of the method across different laboratories.



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Caption: Workflow for Inter-laboratory Method Validation.

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